

Technical Support Center: Optimizing Cereclor™ Concentration for Flame Retardancy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

[Get Quote](#)

Welcome to the technical support center for **Cereclor™** (chlorinated paraffins). This guide is designed for researchers and scientists to provide answers to frequently asked questions and to offer troubleshooting assistance for optimizing the concentration of **Cereclor™** for effective flame retardancy in your polymer formulations.

Frequently Asked Questions (FAQs)

Q1: How does **Cereclor™** function as a flame retardant?

A1: **Cereclor™**, a chlorinated paraffin, primarily functions in the gas phase of the combustion cycle. When the polymer is exposed to heat, **Cereclor™** decomposes and releases hydrogen chloride (HCl) gas.[1][2] This gas acts as a free radical scavenger in the flame, interrupting the exothermic chain reactions of combustion.[2][3][4] This process cools the system and reduces the supply of flammable gases, ultimately suppressing the flame.[4] Additionally, some chlorinated paraffins can promote the formation of a protective char layer on the material's surface, which acts as a barrier to heat and mass transfer, further inhibiting combustion.[5]

Q2: What are the key factors to consider when selecting a **Cereclor™** grade for my application?

A2: The selection of an appropriate **Cereclor™** grade depends on several factors:

- Chlorine Content: Higher chlorine content generally leads to better flame retardancy.[6] Grades with approximately 70% chlorine are often used for dedicated flame-retardant

applications.[7][8]

- Carbon Chain Length: The chain length of the paraffin affects its physical properties, such as viscosity and volatility, as well as its compatibility with the host polymer.[7][9] Long-chain grades (C18 and above) are often used in rigid plastics, while mid-chain (C14-17) or short-chain (C10-13) grades are used in more flexible applications.[7][8]
- Polymer Compatibility: **Cereclor™** has limited compatibility with some polymers.[1] It is crucial to select a grade that is compatible with your polymer system to avoid issues like migration or "blooming."
- Physical Properties: The viscosity and volatility of the **Cereclor™** grade will impact the processing and final properties of your material.[2][10]

Q3: Can **Cereclor™** be used in combination with other additives?

A3: Yes, **Cereclor™** is often used with synergistic additives to enhance its flame-retardant efficacy.[11] The most common synergist is antimony trioxide (Sb_2O_3).[1][12] The antimony trioxide reacts with the released HCl to form antimony oxychlorides and trichloride, which are even more effective at quenching the flame's radical reactions. Other synergists like zinc borate may also be used.[1]

Q4: What is the dual functionality of **Cereclor™** in PVC formulations?

A4: In Polyvinyl Chloride (PVC) formulations, **Cereclor™** acts as both a secondary plasticizer and a flame retardant.[1][13][14] While primary plasticizers are added to make PVC flexible, they can compromise its inherent flame resistance.[1] **Cereclor™** helps to restore and enhance the flame retardancy while also contributing to the flexibility of the final product.[2][13]

Data Presentation

Table 1: Typical Properties of Selected **Cereclor™** Grades

This table summarizes the typical properties of various **Cereclor™** grades to aid in selection. Note that specific values may vary slightly between batches.

Grade	Carbon Chain Length	Chlorine Content (% w/w)	Viscosity (SUS at 100°F)	Density (g/ml at 25°C)	Primary Use
Cereclor™ 42[15]	>C20	42	8670	1.16	Plasticizer and FR in paints, sealants, and adhesives.
Cereclor™ S40[16]	C14-C17	45	300	-	Plasticizer and FR in coatings, adhesives, and PVC.
Cereclor™ E50[17]	C14-C17	50	820	1.22	Extreme pressure additive in lubricants.
Cereclor™ S52[14]	C14-C17	51.7	1441	1.26	Secondary plasticizer and FR in PVC, paints, and sealants.
Cereclor™ S56[18]	C14-C17	55.75	7058	1.31	Plasticizer and FR in coatings, adhesives, and sealants.
Cereclor™ S58[19]	C14-C17	58.15	13606	1.36	Plasticizer and FR in sealants, adhesives, and coatings.

Table 2: Illustrative Example of Cereclor™ Concentration Effect on Flame Retardancy in a Flexible PVC Formulation

The following table provides an illustrative example of how increasing the concentration of a suitable **Cereclor™** grade (e.g., a mid-chain with >50% chlorine) might affect the flame retardancy of a flexible PVC compound. Actual results will vary based on the specific formulation.

Cereclor™ Conc. (phr)	Synergist (Sb ₂ O ₃) (phr)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating (3 mm)
0	3	25	V-2
10	3	28	V-1
20	3	32	V-0
30	3	35	V-0

*phr: parts per hundred rubber/resin

Troubleshooting Guide

Q: My formulation is not achieving the desired flame retardancy rating (e.g., UL 94 V-0). What should I do?

A: If you are experiencing poor flame retardant performance, consider the following steps:

- Increase **Cereclor™** Concentration: The most direct approach is to incrementally increase the loading level of **Cereclor™**.
- Check Chlorine Content: Ensure you are using a **Cereclor™** grade with a sufficiently high chlorine content for your application's requirements. For high performance, grades with over 50% chlorine are recommended.[\[1\]](#)
- Incorporate a Synergist: If you are not already doing so, adding a synergist like antimony trioxide (Sb₂O₃) can dramatically improve flame retardant efficiency.[\[11\]](#)[\[12\]](#)

- Evaluate Dispersion: Poor dispersion of **Cereclor**[™] and other additives in the polymer matrix can lead to inconsistent performance. Review your compounding process to ensure uniform mixing.
- Re-evaluate Polymer Formulation: High levels of flammable primary plasticizers or other additives can counteract the effect of the flame retardant.[1] You may need to adjust the overall formulation.

Q: I'm observing negative effects on the physical properties of my polymer, such as reduced thermal stability or discoloration. What could be the cause?

A: These issues can arise from the interaction of **Cereclor**[™] with the polymer and other additives, especially at high processing temperatures.

- Thermal Stability: Chlorinated paraffins can decompose at high temperatures (prolonged heating above 70°C or short periods above 200°C), liberating hydrogen chloride (HCl).[20] This can degrade the polymer. Consider using a **Cereclor**[™] grade with higher thermal stability or adding thermal stabilizers to your formulation. The combination of chlorinated paraffins and antimony trioxide can sometimes negatively affect thermal stability.[1]
- Discoloration: The release of HCl during processing can cause discoloration. Ensure your processing temperatures are as low as feasible and consider using acid scavengers or improved stabilizer packages.
- Mechanical Properties: As a secondary plasticizer, **Cereclor**[™] can alter the mechanical properties of the polymer.[10] You may need to rebalance the ratio of primary and secondary plasticizers to achieve the desired hardness, flexibility, and tensile strength.

Q: My **Cereclor**[™] seems to be migrating to the surface of the material over time (blooming/leaching). How can I prevent this?

A: Migration is typically a result of poor compatibility or oversaturation of the plasticizer in the polymer matrix.[1]

- Check Compatibility: Ensure the chosen **Cereclor**[™] grade is compatible with your polymer. Long-chain chlorinated paraffins generally have lower migration tendencies than short-chain versions.

- **Optimize Concentration:** Reduce the concentration of **Cereclor™** to a level below the saturation point of the polymer. You may need to find a balance between flame retardancy and the prevention of migration.
- **Use a Higher Molecular Weight Grade:** Higher molecular weight (longer chain) chlorinated paraffins are less prone to migration.

Experimental Protocols

Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material.[\[21\]](#)[\[22\]](#)[\[23\]](#) A higher LOI value indicates better flame resistance.

Methodology:

- **Sample Preparation:** Prepare a sample of the material with standard dimensions (typically 80-150 mm long, 10 mm wide, and 4 mm thick).[\[21\]](#)
- **Apparatus Setup:** Place the sample vertically in a glass chimney.
- **Gas Flow:** Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a controlled flow rate.
- **Ignition:** Ignite the top of the sample with a pilot flame.
- **Observation:** Observe the sample's burning behavior. The flame must remain burning for at least 3 minutes or consume 5 cm of the sample's length.[\[21\]](#)
- **Oxygen Concentration Adjustment:** Adjust the oxygen concentration in the gas mixture and repeat the test until the minimum concentration that supports combustion is found. This concentration is the LOI value.

UL 94 Vertical Burn Test

The UL 94 test is one of the most common methods for assessing the flammability of plastic materials.[\[21\]](#)

Methodology:

- **Sample Preparation:** Prepare rectangular bar samples of a specified thickness (e.g., 3 mm).
- **Apparatus Setup:** Clamp the sample vertically.
- **First Flame Application:** Apply a controlled blue flame (20 mm high) to the bottom edge of the sample for 10 seconds and then remove it.[\[21\]](#)
- **Record T1:** Measure the afterflame time (T1), which is the time the sample continues to flame after the ignition source is removed.
- **Second Flame Application:** Immediately after the flame extinguishes, reapply the ignition flame for another 10 seconds.
- **Record T2 and T3:** Measure the second afterflame time (T2) and the afterglow time (T3).
- **Classification:** Classify the material's performance (V-0, V-1, or V-2) based on the afterflame times, afterglow time, and whether flaming drips ignite a cotton patch placed below the sample. A V-0 rating indicates the highest level of flame retardancy under this standard.

Cone Calorimetry (ASTM E1354)

Cone calorimetry is a small-scale test that measures various combustion parameters, providing detailed information about the fire behavior of a material.[\[21\]](#)


Methodology:

- **Sample Preparation:** Prepare a flat sample of the material (typically 100 mm x 100 mm).
- **Apparatus Setup:** Place the sample horizontally in the test apparatus.
- **Heat Exposure:** Expose the sample to a controlled level of radiant heat from a conical heater.
- **Data Collection:** Throughout the test, continuously measure parameters such as:
 - Time to ignition
 - Heat Release Rate (HRR)

- Total Heat Released (THR)
- Mass loss rate
- Smoke production
- Analysis: Analyze the collected data to characterize the material's fire performance. A lower peak Heat Release Rate and lower smoke production are indicative of better flame retardancy.

Visualizations


Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for optimizing **Cereclor™** concentration for flame retardancy.

Troubleshooting Logic



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting poor flame retardant performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WO2014013284A1 - Pvc flame retardant compositions - Google Patents [patents.google.com]
- 2. nbinnco.com [nbinnco.com]
- 3. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 4. specialchem.com [specialchem.com]
- 5. thesuntek.com [thesuntek.com]
- 6. petronaftco.com [petronaftco.com]
- 7. Chlorinated Paraffins - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Chlorinated Paraffins - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. toxicslink.org [toxicslink.org]
- 10. nbinnco.com [nbinnco.com]
- 11. One moment, please... [epitoanyag.org.hu]
- 12. Development and testing of flame retardant additives and polymers [repository.rice.edu]
- 13. nbinnco.com [nbinnco.com]
- 14. scribd.com [scribd.com]
- 15. tri-iso.com [tri-iso.com]
- 16. Cereclor S40 | Coatings, Adhesives, Sealants and PVC Applications | Plasticizer [tri-iso.com]
- 17. tri-iso.com [tri-iso.com]
- 18. Cereclor S56 | Coatings, Adhesives, and Sealants Applications | Flame Retardant [tri-iso.com]
- 19. tri-iso.com [tri-iso.com]

- 20. tri-iso.com [tri-iso.com]
- 21. The Flame-Retardant Mechanisms and Preparation of Polymer Composites and Their Potential Application in Construction Engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 22. e2techtextiles.com [e2techtextiles.com]
- 23. abcm.org.br [abcm.org.br]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Cereclor™ Concentration for Flame Retardancy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8269983#optimizing-cereclor-concentration-for-flame-retardancy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com